

Application Note: High-Performance Liquid Chromatography (HPLC) Purification of Rivulariapeptolide 1155

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Compound of Interest

Compound Name: *Rivulariapeptolides 1155*

Cat. No.: *B15576605*

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Abstract

This application note provides a detailed protocol for the purification of Rivulariapeptolide 1155, a cyclic depsipeptide and serine protease inhibitor, from a crude natural product extract. The methodology utilizes preparative reversed-phase high-performance liquid chromatography (RP-HPLC) for efficient isolation and purification. This protocol is intended to guide researchers in obtaining high-purity Rivulariapeptolide 1155 for further biological and pharmacological studies.

Introduction

Rivulariapeptolide 1155 is a naturally occurring cyclic depsipeptide isolated from cyanobacteria of the genus *Rivularia*. As a potent serine protease inhibitor, it holds significant interest for drug discovery and development. Obtaining this compound in high purity is crucial for accurate bioactivity assessment and structural elucidation. This document outlines a robust and reproducible HPLC purification protocol.

Chemical Properties of Rivulariapeptolide 1155

A summary of the key chemical properties of Rivulariapeptolide 1155 is presented in Table 1.

Table 1: Chemical Properties of Rivulariapeptolide 1155

Property	Value
Molecular Formula	C ₅₉ H ₈₁ N ₉ O ₁₅
Molecular Weight	1156.35 g/mol
Monoisotopic Mass	1155.5852 g/mol
Class	Cyclic Depsipeptide
Biological Activity	Serine Protease Inhibitor

HPLC Purification Protocol

This protocol is designed for the purification of Rivulariaeptolide 1155 from a pre-fractionated cyanobacterial extract.

Materials and Equipment

- Preparative HPLC system with a gradient pump, autosampler, column oven, and UV-Vis detector.
- Reversed-phase HPLC column: Synergi 4 µm Hydro-RP 80 Å, 250 x 10 mm, 4 µm particle size.
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Trifluoroacetic acid (TFA), HPLC-grade
- Methanol, HPLC-grade (for sample preparation)
- 0.22 µm syringe filters
- Glass vials for sample preparation and fraction collection

Sample Preparation

- Accurately weigh the crude or semi-purified extract containing Rivulariaeptolide 1155.

- Dissolve the extract in a minimal amount of methanol or a mixture of methanol and acetonitrile.
- Ensure complete dissolution, using sonication if necessary.
- Filter the sample solution through a 0.22 µm syringe filter to remove any particulate matter before injection.

HPLC Method Parameters

The HPLC parameters for the purification of Rivulariapeptolide 1155 are detailed in Table 2.

Table 2: HPLC Method Parameters for Rivulariapeptolide 1155 Purification

Parameter	Setting
Column	Synergi 4 µm Hydro-RP 80 Å, 250 x 10 mm
Mobile Phase A	Water with 0.1% TFA
Mobile Phase B	Acetonitrile with 0.1% TFA
Gradient Elution	30% to 60% B over 30 minutes
60% to 100% B over 5 minutes (column wash)	
100% to 30% B over 5 minutes (equilibration)	
Flow Rate	4.0 mL/min
Column Temperature	30 °C
Detection Wavelength	220 nm
Injection Volume	100 - 500 µL (depending on sample concentration)

Fraction Collection and Post-Purification Processing

- Monitor the chromatogram for the peak corresponding to Rivulariapeptolide 1155. The retention time will be dependent on the specific system and exact mobile phase composition.

- Collect the fractions containing the target peak.
- Analyze the collected fractions for purity using analytical HPLC.
- Pool the pure fractions.
- Remove the HPLC solvents (acetonitrile and water) from the pooled fractions using a rotary evaporator or lyophilizer.
- The resulting purified Rivulariapeptolide 1155 can be stored as a dry powder at -20 °C.

Experimental Workflow

The overall workflow for the purification of Rivulariapeptolide 1155 is depicted in the following diagram.

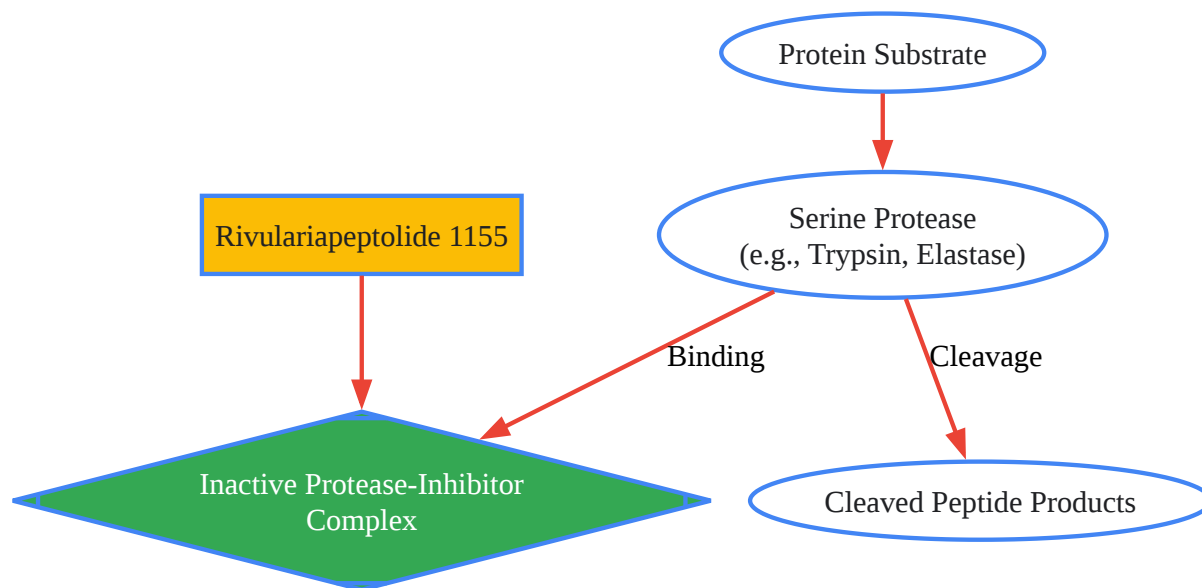


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Caption: HPLC purification workflow for Rivulariapeptolide 1155.

Signaling Pathway (Placeholder)

While Rivulariapeptolide 1155 is a serine protease inhibitor, its specific signaling pathway interactions are a subject of ongoing research. A generalized diagram of serine protease inhibition is provided below.



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Caption: Generalized serine protease inhibition by Rivulariapeptolide 1155.

Conclusion

The protocol described in this application note provides a reliable method for the purification of Rivulariapeptolide 1155 using preparative RP-HPLC. The use of a Synergi Hydro-RP column with an acetonitrile/water gradient containing TFA yields high-purity material suitable for detailed biological and pharmacological investigations. This methodology can be adapted for the purification of other similar cyclic depsipeptides from natural sources.

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